

Application Notes and Protocols for Grandlure in Cotton Integrated Pest Management (IPM)

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a comprehensive overview of the application of **Grandlure**, the synthetic aggregation pheromone of the boll weevil (Anthonomus grandis), in cotton IPM programs. This document includes detailed protocols for its use in monitoring and research, summaries of quantitative data on its efficacy, and visual representations of key processes.

Introduction to Grandlure

Grandlure is a synthetic pheromone that mimics the natural aggregation pheromone produced by male boll weevils.[1][2] It is a crucial component of IPM strategies for cotton, primarily used for detecting, monitoring, and suppressing boll weevil populations.[3][4] The pheromone attracts both male and female weevils, making it an effective lure for trapping.[1][5] Eradication programs for the boll weevil rely heavily on pheromone traps to signal the need for insecticide applications.[5]

Chemical Composition:

Grandlure is a blend of four primary components. The typical commercial formulation consists of a specific ratio of these components, although research has explored alternative blends that more closely mimic the natural pheromone release by boll weevils.[6]

Table 1: Chemical Components of Grandlure



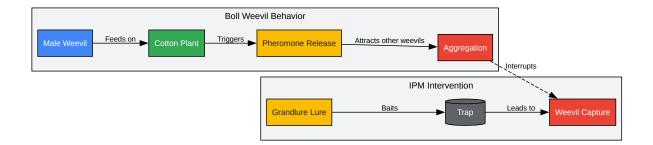
Component	Chemical Name	Typical Percentage in Standard Formulation
I	(+)-cis-2-isopropenyl-1- methylcyclobutaneethanol	30-35%
II	(Z)-2-(3,3- dimethylcyclohexylidene)- ethanol	35-40%
III	(Z)-(3,3- dimethylcyclohexylidene)- acetaldehyde	13-15%
IV	(E)-(3,3- dimethylcyclohexylidene)- acetaldehyde	13-15%

Source:[6][7][8]

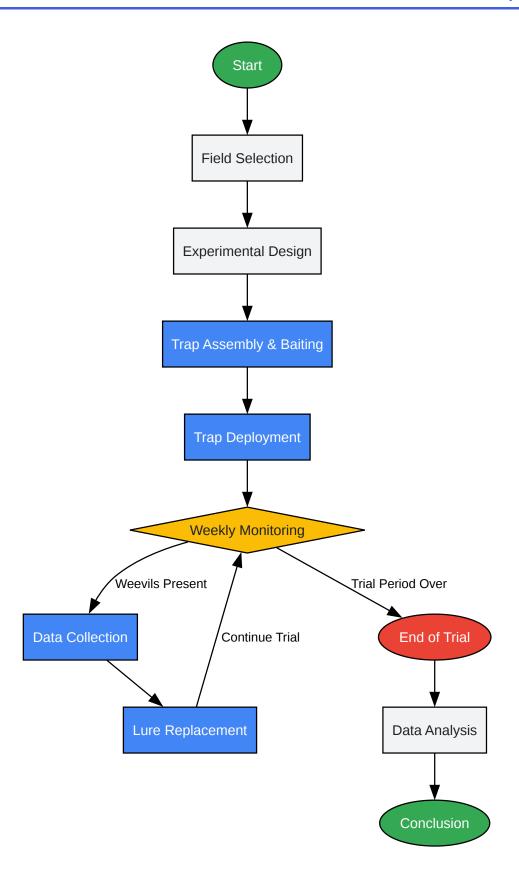
Mechanism of Action

Male boll weevils, upon finding a suitable host cotton plant, begin to feed and release an aggregation pheromone. This chemical signal attracts other boll weevils of both sexes to the location, leading to mass infestation.[7] **Grandlure** leverages this natural behavior by creating a synthetic scent plume that lures weevils into traps.

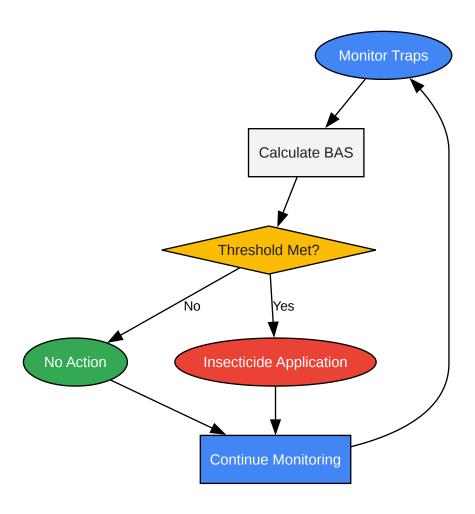












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